

5-TAMRA-DBCO in Copper-Free Click Chemistry: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Tamra-dbcO

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for the use of **5-TAMRA-DBCO** in strain-promoted alkyne-azide cycloaddition (SPAAC), a type of copper-free click chemistry. These guidelines are intended to assist researchers in the life sciences and drug development in the fluorescent labeling of azide-modified biomolecules.

Introduction

5-TAMRA-DBCO is a fluorescent labeling reagent that combines the bright and photostable tetramethylrhodamine (TAMRA) fluorophore with a dibenzocyclooctyne (DBCO) moiety.^{[1][2][3]} The DBCO group enables covalent labeling of azide-containing molecules through a bioorthogonal and copper-free click reaction.^{[1][4]} This reaction is ideal for labeling sensitive biological systems, such as live cells or in vivo models, where the cytotoxicity of a copper catalyst is a concern.^{[1][4]} The reaction is efficient and forms a stable triazole linkage.^{[4][5]}

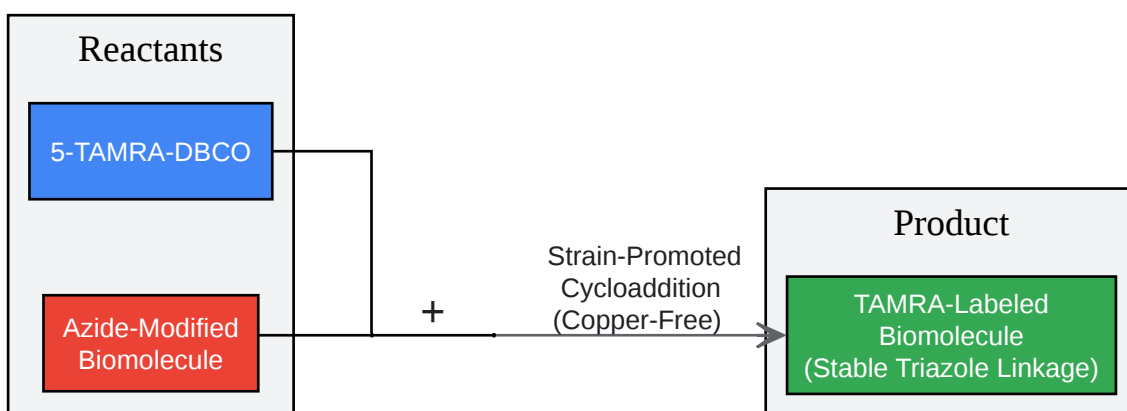
Physicochemical Properties and Storage

Proper handling and storage of **5-TAMRA-DBCO** are crucial for maintaining its reactivity and fluorescence.

Parameter	Value	Source
Molecular Formula	C ₅₂ H ₅₄ N ₆ O ₈	[1]
Excitation Maximum (λ _{ex})	~553-559 nm	[1][4]
Emission Maximum (λ _{em})	~575-584 nm	[1][4]
Extinction Coefficient	~92,000 cm ⁻¹ M ⁻¹	[4]
Solubility	Soluble in DMSO, DMF	[4][6]
Storage Conditions	Store at -20°C in a dry, dark environment.[1][2][6]	
Shipping Conditions	Shipped at ambient temperature.[4][6]	

Reaction Principle and Workflow

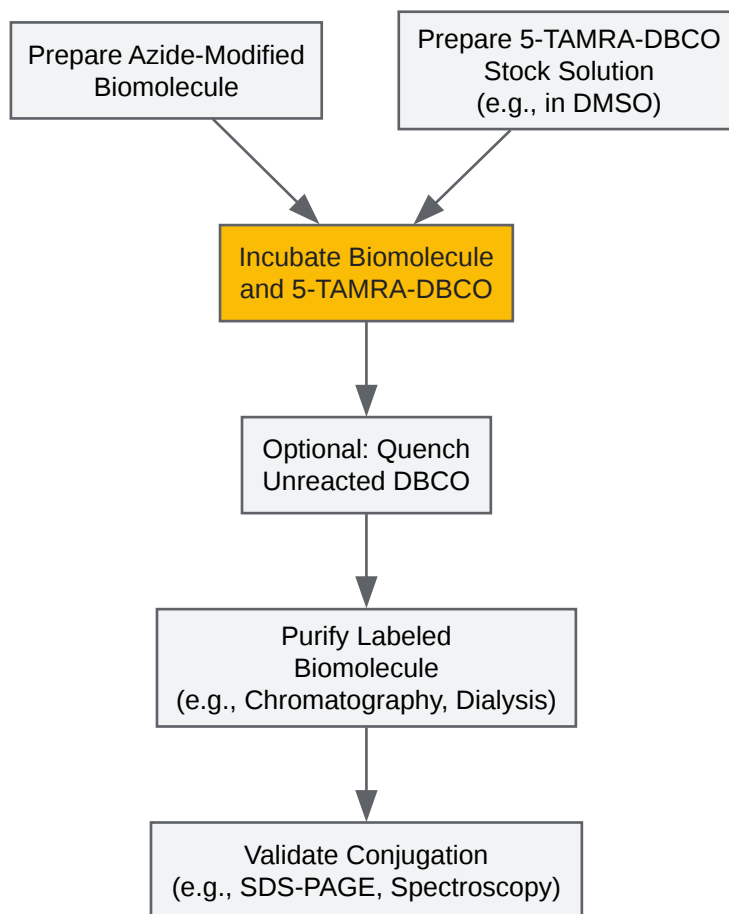
The core of the **5-TAMRA-DBCO** labeling technique is the strain-promoted alkyne-azide cycloaddition (SPAAC). The high ring strain of the DBCO group allows it to react spontaneously with an azide-modified molecule without the need for a copper catalyst. This bioorthogonal reaction is highly specific, meaning the DBCO and azide groups will not react with other functional groups typically found in biological systems.[5][7]



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Diagram 1: 5-TAMRA-DBCO SPAAC Reaction Scheme.

A general experimental workflow for labeling biomolecules with **5-TAMRA-DBCO** involves the preparation of the azide-modified target, reaction with **5-TAMRA-DBCO**, and subsequent purification and analysis.



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